

An In-depth Technical Guide to Rapamycin-d3: Chemical and Physical Properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Rapamycin-d3

Cat. No.: B15601543

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Introduction

Rapamycin-d3, a deuterated analog of Rapamycin (also known as Sirolimus), is a critical tool in biomedical research and pharmaceutical development. Its primary application is as an internal standard for the highly accurate quantification of Rapamycin in various biological matrices using mass spectrometry-based methods.^[1] This technical guide provides a comprehensive overview of the chemical and physical properties of **Rapamycin-d3**, its biological mechanism of action, and detailed experimental protocols for its use and analysis.

Chemical and Physical Properties

Rapamycin-d3 is structurally identical to Rapamycin, with the exception of three deuterium atoms replacing three hydrogen atoms on the methoxy group. This isotopic labeling results in a molecule that is chemically and biologically equivalent to Rapamycin for most applications but can be distinguished by its mass in mass spectrometry.

Table 1: General Properties of Rapamycin-d3

Property	Value
Synonyms	Sirolimus-d3, 7-O-demethyl-7-O-(methyl-d3)-rapamycin
CAS Number	392711-19-2
Molecular Formula	C ₅₁ H ₇₆ D ₃ NO ₁₃
Molecular Weight	917.2 g/mol
Appearance	White to off-white solid
Purity	≥98% deuterated forms (d ₁ -d ₃)
Storage	Store at -20°C, protected from light
Stability	≥ 1 year when stored correctly

Table 2: Solubility of Rapamycin-d3

Solvent	Solubility
Ethanol	50 mg/mL
Methanol	25 mg/mL
DMSO	25 mg/mL
Chloroform	5 mg/mL
Water	Very slightly soluble

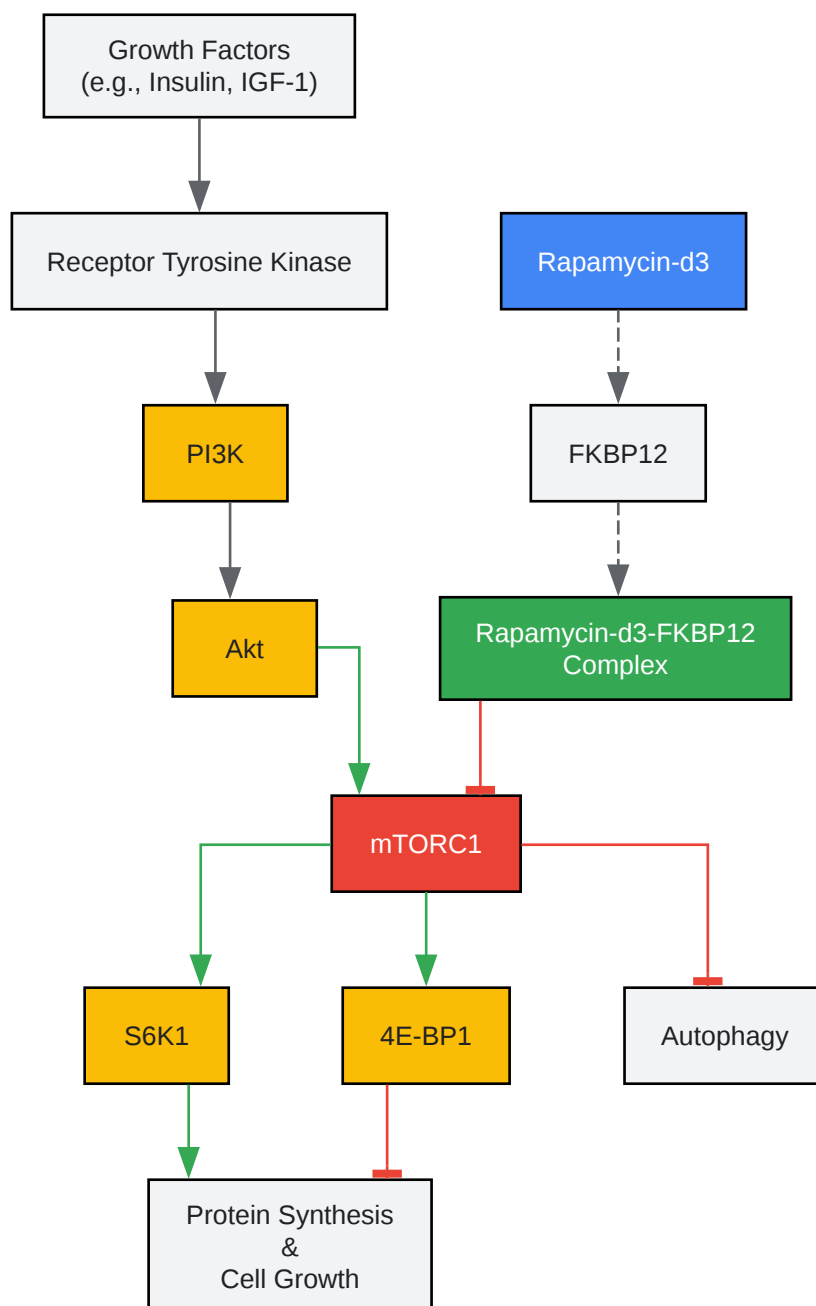
Biological Activity and Mechanism of Action

Rapamycin-d3, like its non-deuterated counterpart, is a potent and specific inhibitor of the mammalian target of rapamycin (mTOR), a serine/threonine kinase that is a central regulator of cell growth, proliferation, metabolism, and survival.^[1]

The mechanism of action involves the formation of a complex between **Rapamycin-d3** and the intracellular immunophilin FK506-binding protein 12 (FKBP12). This **Rapamycin-d3**/FKBP12 complex then binds to the FKBP12-Rapamycin Binding (FRB) domain of mTOR, specifically

inhibiting the mTOR Complex 1 (mTORC1).[1] The inhibition of mTORC1 leads to the dephosphorylation of its downstream effectors, including S6 kinase 1 (S6K1) and 4E-binding protein 1 (4E-BP1), resulting in the inhibition of protein synthesis and cell cycle arrest in the G1 phase. Furthermore, inhibition of mTORC1 is a well-established method for inducing autophagy.[1]

mTOR Signaling Pathway



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Caption: The mTORC1 signaling pathway and the inhibitory action of the **Rapamycin-d3**-FKBP12 complex.

Experimental Protocols

This section provides detailed methodologies for key experiments involving **Rapamycin-d3**.

Quantification of Rapamycin by LC-MS/MS using **Rapamycin-d3** as an Internal Standard

This protocol outlines a standard method for the accurate quantification of Rapamycin in a biological matrix (e.g., whole blood, plasma, tissue homogenate).

Materials:

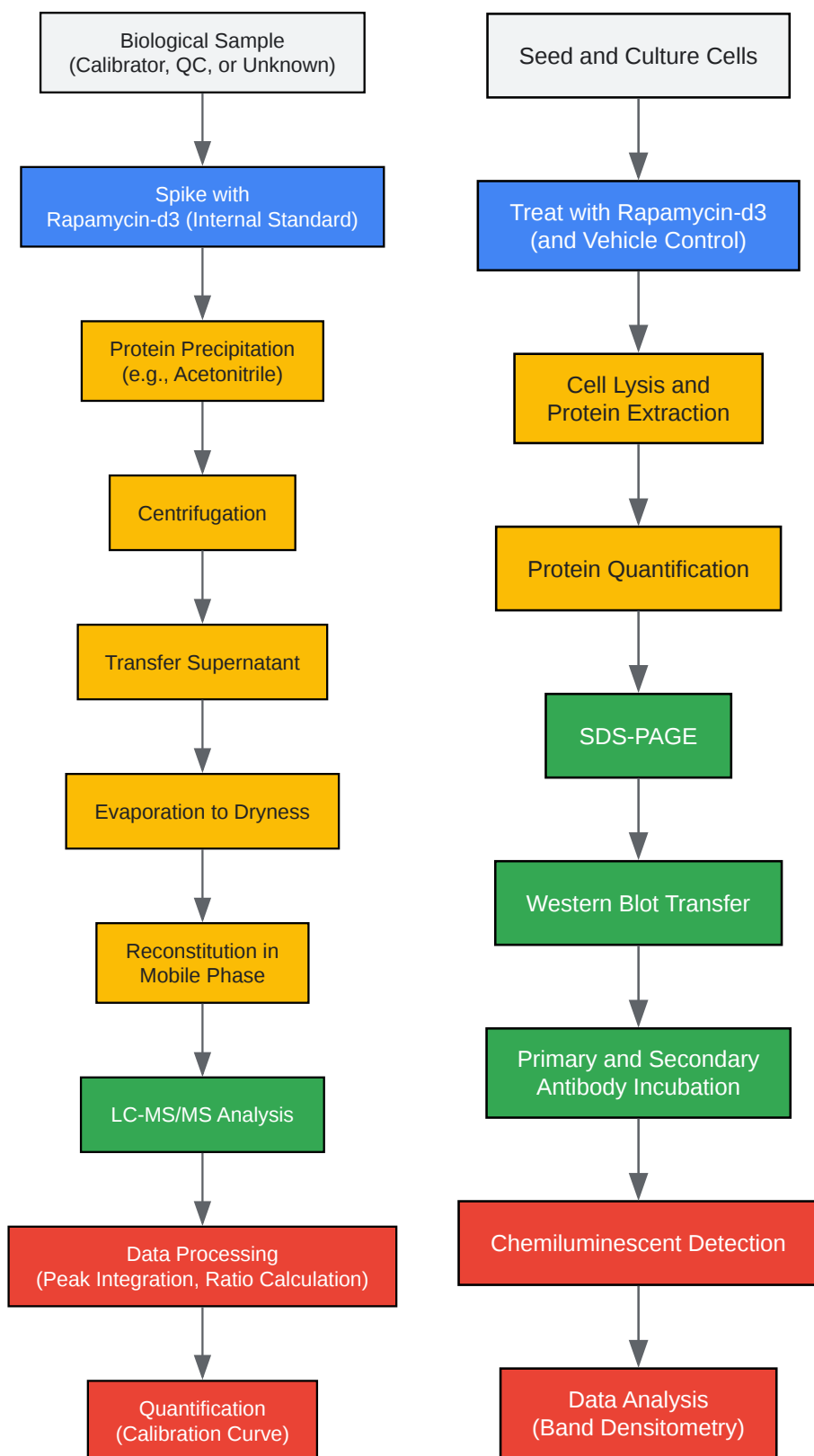
- Rapamycin analytical standard
- **Rapamycin-d3** internal standard
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Protein precipitation agent (e.g., zinc sulfate solution)
- LC-MS/MS system with an electrospray ionization (ESI) source
- Reversed-phase C18 or C8 column

Procedure:

- Preparation of Standards and Quality Controls (QCs):
 - Prepare stock solutions of Rapamycin and **Rapamycin-d3** in methanol or ethanol.

- Prepare a series of calibration standards by spiking known concentrations of Rapamycin into the blank biological matrix.
- Prepare QC samples at low, medium, and high concentrations in the same manner.
- Sample Preparation (Protein Precipitation):
 - To 100 μ L of calibrator, QC, or unknown sample, add 200 μ L of the internal standard working solution (**Rapamycin-d3** in acetonitrile).
 - Vortex for 1 minute to precipitate proteins.
 - Centrifuge at $>10,000 \times g$ for 10 minutes.
 - Transfer the supernatant to a clean tube or 96-well plate.
 - Evaporate the supernatant to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in 100 μ L of the mobile phase.
- LC-MS/MS Analysis:
 - LC Conditions:
 - Column: C18 or C8, e.g., 2.1 x 50 mm, 1.8 μ m
 - Mobile Phase A: Water with 0.1% formic acid
 - Mobile Phase B: Acetonitrile with 0.1% formic acid
 - Gradient: A suitable gradient to separate Rapamycin from matrix components.
 - Flow Rate: 0.3-0.5 mL/min
 - Injection Volume: 5-10 μ L
 - MS/MS Conditions (Positive ESI mode):

- Monitor the appropriate precursor-to-product ion transitions for Rapamycin and **Rapamycin-d3**.
- Optimize instrument parameters (e.g., collision energy, cone voltage) for maximum signal intensity.
- Data Analysis:
 - Integrate the peak areas for Rapamycin and **Rapamycin-d3**.
 - Calculate the peak area ratio of Rapamycin to **Rapamycin-d3**.
 - Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
 - Determine the concentration of Rapamycin in the unknown samples by interpolating their peak area ratios from the calibration curve.



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References

- [1. brieflands.com \[brieflands.com\]](https://brieflands.com)
- To cite this document: BenchChem. [An In-depth Technical Guide to Rapamycin-d3: Chemical and Physical Properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15601543/docs#an-in-depth-technical-guide-to-rapamycin-d3-chemical-and-physical-properties\]](https://www.benchchem.com/product/b15601543/docs#an-in-depth-technical-guide-to-rapamycin-d3-chemical-and-physical-properties)

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